

ZAP-180013 Technical Support Center: Troubleshooting Aqueous Solubility Issues

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Compound of Interest

Compound Name: ZAP-180013

Cat. No.: B1683543

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This technical support center provides guidance to researchers, scientists, and drug development professionals experiencing solubility challenges with **ZAP-180013** in aqueous buffers. The following frequently asked questions (FAQs) and troubleshooting guides are designed to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **ZAP-180013**?

A1: **ZAP-180013** is readily soluble in dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is recommended to prepare a high-concentration stock solution in DMSO, for example, at 10 mM, 50 mM, or even up to 100 mM.^[1] Some suppliers suggest that sonication may be necessary to fully dissolve the compound at higher concentrations.^{[2][3]}

Q2: I dissolved **ZAP-180013** in DMSO, but it precipitated when I diluted it into my aqueous experimental buffer. Why is this happening?

A2: This is a common issue for compounds with low aqueous solubility. **ZAP-180013** is a hydrophobic molecule, and when the high-concentration DMSO stock is diluted into an aqueous buffer, the compound may crash out of solution as the solvent environment becomes predominantly aqueous. The final concentration of DMSO in your assay may not be sufficient to keep **ZAP-180013** dissolved.

Q3: What is the maximum concentration of **ZAP-180013** I can expect to achieve in a purely aqueous buffer?

A3: There is no specific data available for the maximum solubility of **ZAP-180013** in purely aqueous buffers. However, its chemical structure and the fact that it is exclusively marketed as being soluble in DMSO strongly suggest that its intrinsic aqueous solubility is very low. Direct dissolution in aqueous buffers is not recommended.

Q4: Can I heat my aqueous buffer to help dissolve **ZAP-180013**?

A4: While gentle warming can sometimes aid dissolution, it is generally not recommended for **ZAP-180013** in aqueous buffers without the presence of solubilizing agents. Heating may not be sufficient to overcome the solubility issues and could potentially degrade the compound or affect its activity.

Troubleshooting Guide: Precipitation in Aqueous Buffer

This guide provides a systematic approach to resolving precipitation issues when preparing working solutions of **ZAP-180013** in aqueous buffers from a DMSO stock.

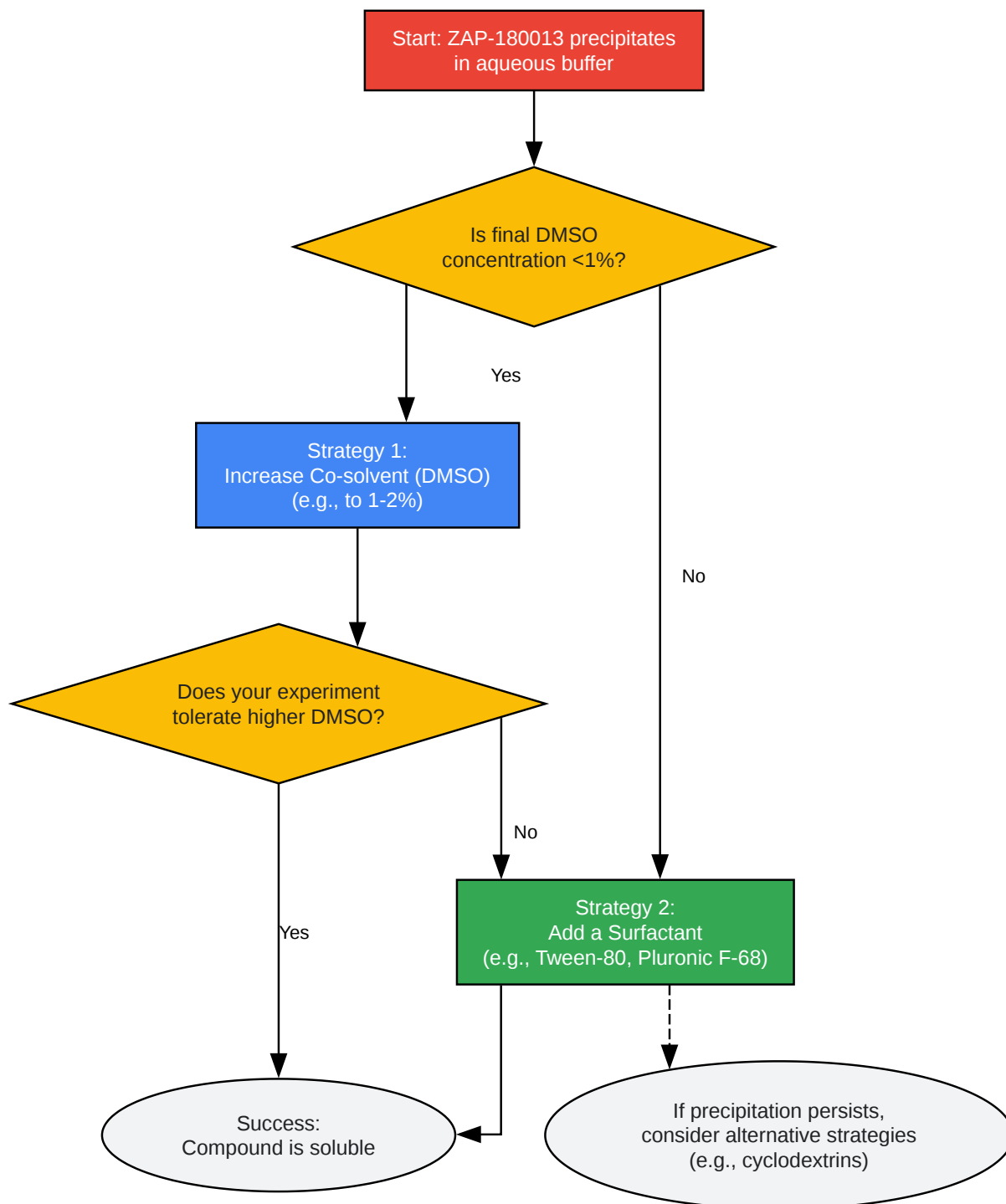
Initial Assessment

Before modifying your protocol, confirm the following:

- Your DMSO is of high quality and anhydrous. Moisture-absorbing DMSO can reduce the solubility of compounds.^[4]
- Your **ZAP-180013** has been stored correctly (typically at -20°C in a dry, dark place) to prevent degradation.^{[1][2]}

Troubleshooting Workflow

The following diagram illustrates a decision-making workflow for addressing solubility issues.



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Caption: A decision tree for troubleshooting **ZAP-180013** precipitation.

Experimental Protocols

Protocol 1: Co-Solvent Method

This method involves increasing the percentage of a water-miscible organic solvent (in this case, DMSO) in the final aqueous solution to maintain the solubility of **ZAP-180013**.

Methodology:

- Prepare a High-Concentration Stock: Dissolve **ZAP-180013** in 100% DMSO to create a 10 mM stock solution. Ensure it is fully dissolved, using sonication if necessary.
- Determine Maximum Tolerated DMSO: Before preparing your final **ZAP-180013** solution, test the tolerance of your experimental system (e.g., cells, enzymes) to various final concentrations of DMSO (e.g., 0.5%, 1%, 2%). Run a vehicle control to ensure the solvent does not interfere with the assay readout.
- Prepare Working Solution: Based on the tolerance test, dilute the 10 mM DMSO stock directly into your aqueous buffer to achieve the desired final concentration of **ZAP-180013**, ensuring the final DMSO concentration remains at or below the maximum tolerated level.
 - Example: To prepare a 10 μ M working solution with a final DMSO concentration of 1%, you would need to start with a 1 mM intermediate stock in DMSO. Then, add 10 μ L of the 1 mM stock to 990 μ L of aqueous buffer.

Protocol 2: Surfactant-Assisted Solubilization

Surfactants can form micelles that encapsulate hydrophobic compounds, increasing their apparent solubility in aqueous solutions.^[5] This method is useful if your experiment cannot tolerate higher concentrations of DMSO.

Methodology:

- Prepare **ZAP-180013** Stock: Prepare a 10 mM stock solution in 100% DMSO.
- Prepare Surfactant Stock: Prepare a 10% (w/v) stock solution of a non-ionic surfactant such as Tween-80 or Pluronic F-68 in your aqueous buffer.

- Prepare Final Working Solution: a. In a sterile microfuge tube, add the required volume of your aqueous buffer. b. Add a small volume of the 10% surfactant stock to achieve a low final concentration (e.g., 0.01% - 0.1%). Vortex briefly. c. While vortexing the buffer-surfactant mixture, add the required volume of the **ZAP-180013** DMSO stock solution dropwise. This rapid mixing helps to prevent localized high concentrations of the compound that can lead to precipitation.
 - Example: To make 1 mL of a 10 μ M **ZAP-180013** solution with 0.05% Tween-80 and 0.5% DMSO:
 - To 985 μ L of aqueous buffer, add 5 μ L of 10% Tween-80.
 - Vortex the solution.
 - While vortexing, add 10 μ L of a 1 mM **ZAP-180013** stock in DMSO.

Quantitative Data Summary

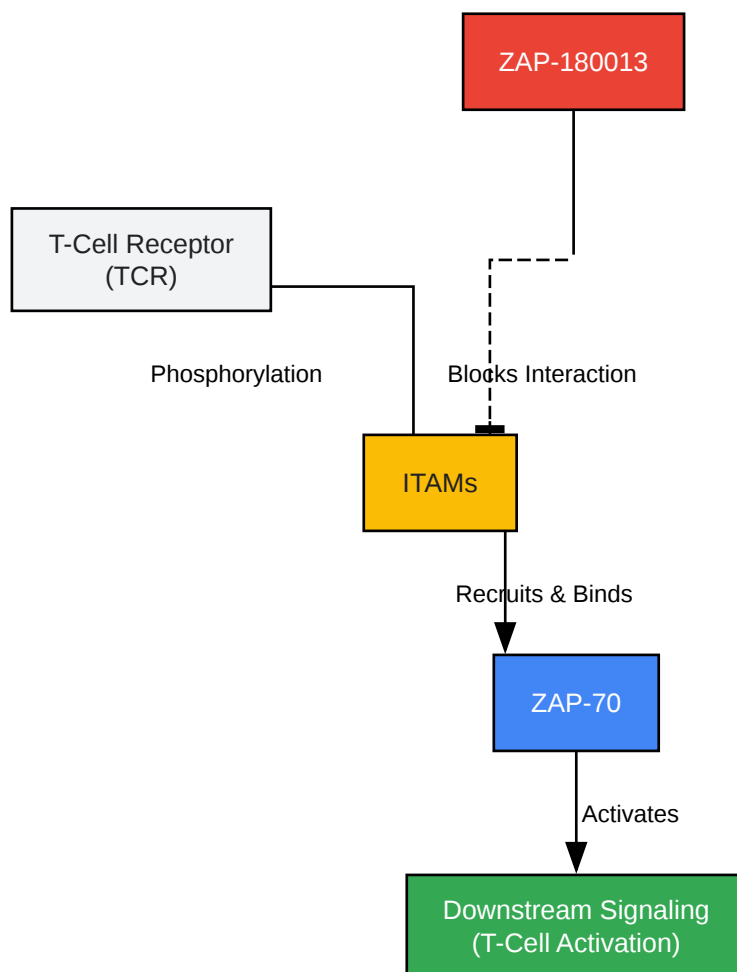
The following table summarizes the reported solubility of **ZAP-180013** in the organic solvent DMSO. No data is available for aqueous buffers.

Solvent	Reported Maximum Concentration (Mass)	Reported Maximum Concentration (Molar)	Notes	Reference
DMSO	45.43 mg/mL	100 mM	[1][6]	
DMSO	250 mg/mL	~550 mM	Requires sonication	[2][3]
DMSO	91 mg/mL	~200 mM	Fresh, anhydrous DMSO recommended	[4]

Molecular Weight of **ZAP-180013** is approximately 454.32 g/mol .[1][2]

ZAP-180013 Mechanism of Action

ZAP-180013 is an inhibitor of the Zeta-chain-associated protein kinase 70 (ZAP-70).[1][2][4][7] It functions by disrupting the interaction between the ZAP-70 SH2 domain and the immunoreceptor tyrosine-based activation motifs (ITAMs) within the T-cell receptor (TCR) complex.[2][7] This interference is critical for blocking T-cell activation signaling.



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